

A Comparative Guide to Fungal D-Xylose and L-Arabinose Utilization Pathways

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Compound of Interest

Compound Name: *DL-Arabinose*

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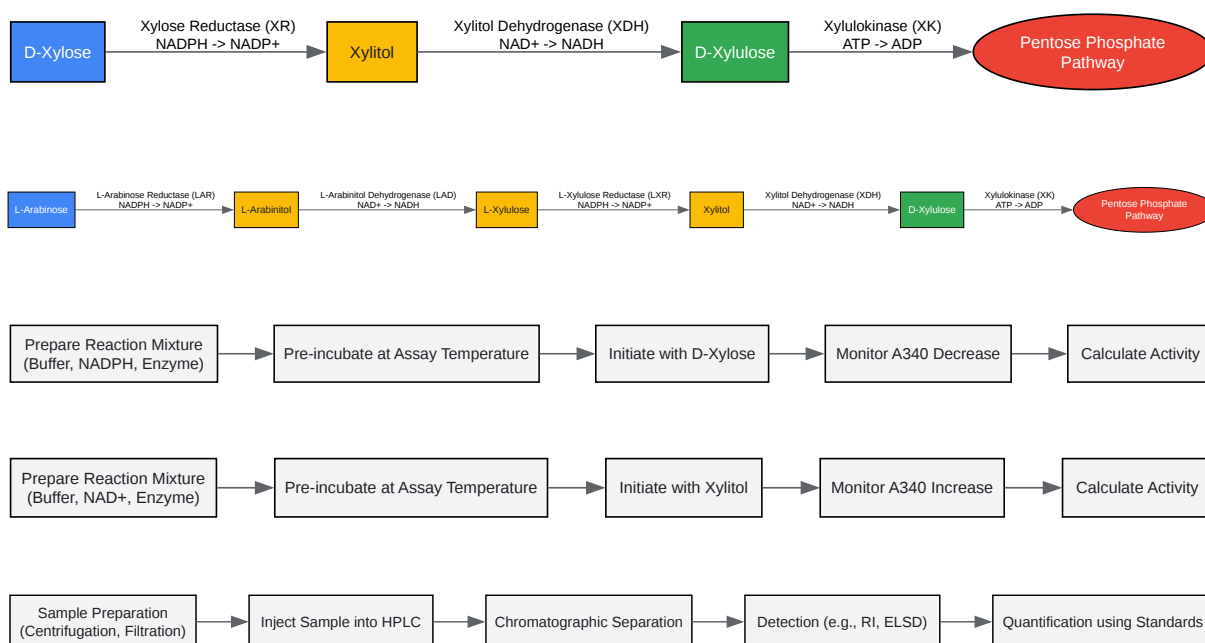
The efficient conversion of lignocellulosic biomass, rich in pentose sugars like D-xylose and L-arabinose, into biofuels and other valuable chemicals is a cornerstone of modern biotechnology. Fungi, with their inherent enzymatic machinery, are central to this endeavor. This guide provides a detailed comparison of the D-xylose and L-arabinose utilization pathways in fungi, presenting key performance data, experimental protocols, and visual pathway representations to aid researchers in their understanding and manipulation of these critical metabolic routes.

Metabolic Pathways: A Visual Overview

Fungi primarily utilize a series of reduction and oxidation steps to funnel D-xylose and L-arabinose into the central pentose phosphate pathway (PPP). While the initial steps are distinct for each sugar, they converge at the intermediate xylitol.

D-Xylose Utilization Pathway

The fungal D-xylose pathway is a two-step conversion of D-xylose to D-xylulose.



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